

Stiolto Respimat in COPD: A Comparative Efficacy Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

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An in-depth analysis of Stiolto® Respimat® (tiotropium/olodaterol) efficacy across different Chronic Obstructive Pulmonary Disease (COPD) phenotypes, offering a comparative perspective for researchers, scientists, and drug development professionals.

Stiolto Respimat, a fixed-dose combination of the long-acting muscarinic antagonist (LAMA) tiotropium and the long-acting beta-agonist (LABA) olodaterol, has demonstrated significant efficacy in improving lung function, reducing symptoms, and enhancing quality of life in patients with moderate to very severe COPD.[1][2] Large-scale clinical trials, including TONADO, DYNAGITO, and OTEMTO, form the foundation of its clinical evidence. This guide provides a detailed comparison of **Stiolto Respimat**'s performance in distinct COPD phenotypes, supported by experimental data and protocols.

Efficacy in Frequent Exacerbator Phenotype

A pooled post-hoc analysis of the 52-week TONADO 1 & 2 and DYNAGITO trials, encompassing 9,942 patients, provides insight into the efficacy of tiotropium/olodaterol in patients with a history of exacerbations.[3] The analysis demonstrated that tiotropium/olodaterol

was associated with a lower rate of moderate-to-severe exacerbations compared to tiotropium monotherapy.[3]

Specifically, in patients with a history of at least two moderate or one severe exacerbation in the previous year, the rate of moderate-to-severe exacerbations was 0.97 per patient-year with tiotropium/olodaterol, compared to 1.09 with tiotropium alone.[3] This represents a rate ratio of 0.89 in favor of the combination therapy.[3]

Outcome Measure	Tiotropium/Olodaterol	Tiotropium	Rate Ratio (95% CI)	p-value
Frequent Exacerbators (≥ 2 moderate or ≥ 1 severe exacerbation in prior year)				
Annualized rate of moderate/severe exacerbations	0.97	1.09	0.89 (0.82, 0.97)	0.0096
Infrequent Exacerbators (0-1 moderate exacerbation in prior year)				
Annualized rate of moderate/severe exacerbations	0.54	0.60	0.90 (0.82, 0.98)	0.0187

Data from the pooled analysis of TONADO 1 & 2 and DYNAGITO trials.[3]

Efficacy in Eosinophilic Phenotype

The role of blood eosinophil count as a biomarker to guide therapy in COPD is an area of active research. A post-hoc analysis of the DYNAGITO trial investigated the relationship between baseline eosinophil counts and exacerbation rates in patients treated with tiotropium/olodaterol or tiotropium.^{[1][4]} In this study, where a significant proportion of patients were also receiving inhaled corticosteroids (ICS), exacerbation history was found to be a more important determinant of exacerbation risk than baseline blood eosinophil count.^{[1][4]} The analysis showed similar rates of moderate-to-severe exacerbations across different eosinophil subgroups.^{[1][4]}

A real-world retrospective cohort study compared outcomes between patients initiating tiotropium/olodaterol and those starting on a single-inhaler triple therapy (fluticasone furoate/umeclidinium/vilanterol) who had a blood eosinophil count of ≤ 300 cells/ μ L.^{[5][6]} The study found no significant difference in the annualized rate of moderate-to-severe COPD exacerbations between the two groups.^{[5][6]}

Outcome Measure	Tiotropium/Olodate rol	Fluticasone furoate/umeclidiniu m/vilanterol	p-value
Patients with Blood Eosinophil Count ≤ 300 cells/ μ L			
Annualized rate of moderate/severe exacerbations	1.05	0.99	0.535

Data from a retrospective cohort study using claims data.^{[5][6]}

These findings suggest that for patients with low eosinophil counts, dual bronchodilation with **Stiolto Respimat** may offer a similar level of exacerbation prevention as triple therapy, thereby avoiding potential side effects associated with ICS.

Efficacy in Chronic Bronchitis and Emphysema Phenotypes

Direct, head-to-head clinical trial data on the efficacy of **Stiolto Respimat** specifically in patients with chronic bronchitis-predominant versus emphysema-predominant COPD is limited. However, the known mechanisms of action of the component drugs provide a basis for understanding their potential effects in these phenotypes.

Tiotropium, as a LAMA, has been shown to reduce mucus hypersecretion and improve mucociliary clearance in patients with COPD, which are key pathophysiological features of chronic bronchitis.[7] Olodaterol, as a LABA, provides potent bronchodilation, which is beneficial in both phenotypes by relaxing airway smooth muscle.[2] By combining these mechanisms, **Stiolto Respimat** can address both the bronchoconstriction and, to some extent, the mucus-related symptoms characteristic of chronic bronchitis, while also providing the necessary bronchodilation for patients with emphysema who suffer from air trapping and hyperinflation.[3]

Comparison with Other Inhaled Therapies

Stiolto Respimat has been compared with other commonly used inhaled therapies for COPD, including LAMA monotherapy and ICS/LABA combinations.

vs. LAMA Monotherapy (Tiotropium)

As demonstrated in the TONADO and DYNAGITO trials, **Stiolto Respimat** consistently provides superior improvements in lung function (Forced Expiratory Volume in 1 second, FEV1) compared to tiotropium alone.[8] The pooled analysis of these trials also showed a reduction in the risk of exacerbations, as detailed in the frequent exacerbator section.[3]

vs. ICS/LABA Combinations

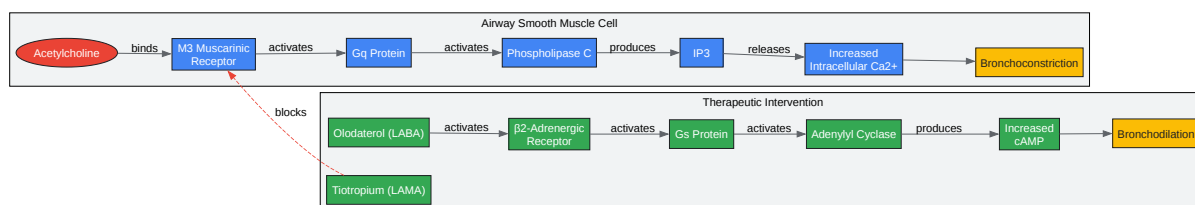
The ENERGITO study, a 6-week randomized trial, compared once-daily tiotropium/olodaterol with twice-daily salmeterol/fluticasone propionate (an ICS/LABA combination).[2]

Tiotropium/olodaterol demonstrated significantly greater improvements in lung function, as measured by FEV1 Area Under the Curve from 0 to 12 hours (AUC0-12).[2]

A real-world study also suggested that initiating treatment with tiotropium/olodaterol was associated with a lower risk of pneumonia compared to initiating an ICS/LABA combination.[9]

Signaling Pathways and Mechanisms of Action

The synergistic effect of **Stiolto Respimat** is achieved through the complementary actions of its two components on different signaling pathways that regulate airway smooth muscle tone.



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Caption: Dual mechanism of action of **Stiolto Respimat** leading to bronchodilation.

Experimental Protocols

Detailed methodologies for the key clinical trials provide the framework for understanding the evidence presented.



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Caption: Overview of key clinical trial designs for **Stiolto Respimat**.

TONADO 1 & 2 (NCT01431274, NCT01431287)

These were two replicate, 52-week, multicenter, randomized, double-blind, parallel-group trials. [8] A total of 5,162 patients with moderate to very severe COPD were randomized to receive once-daily tiotropium/olodaterol (5/5 µg or 2.5/5 µg), tiotropium (5 µg or 2.5 µg), or olodaterol (5 µg), all delivered via the Respimat® inhaler. The primary endpoints, assessed at 24 weeks, were the change from baseline in FEV1 AUC0-3h, trough FEV1, and the St. George's Respiratory Questionnaire (SGRQ) total score.[8]

DYNAGITO (NCT02296138)

This was a 52-week, multicenter, randomized, double-blind, active-controlled, parallel-group trial that enrolled 7,880 patients with GOLD 2-4 COPD and a history of one or more moderate or severe exacerbations in the preceding year. Patients were randomized to receive either tiotropium/olodaterol 5/5 µg or tiotropium 5 µg once daily. The primary endpoint was the annualized rate of moderate-to-severe COPD exacerbations.[3]

OTEMTO 1 & 2 (NCT01964352, NCT02006732)

These were replicate 12-week, randomized, double-blind, placebo-controlled trials in patients with moderate to severe COPD. Patients received once-daily tiotropium/olodaterol (5/5 µg or 2.5/5 µg), tiotropium 5 µg, or placebo. The co-primary endpoints were the change from baseline in FEV1 AUC0-3h, trough FEV1, and SGRQ total score.

ENERGITO (NCT01969721)

This was a 6-week, randomized, double-blind, crossover trial involving 229 patients with moderate to severe COPD. Patients received once-daily tiotropium/olodaterol 5/5 µg and twice-daily salmeterol/fluticasone propionate (50/500 µg and 50/250 µg) in a crossover design. The primary endpoint was the FEV1 AUC0-12h response.[2]

Conclusion

Stiolto Respimat is a potent dual bronchodilator that has demonstrated significant and consistent efficacy across a broad range of COPD patients. In the frequent exacerbator phenotype, it reduces the rate of moderate-to-severe exacerbations compared to LAMA

monotherapy. In patients with low blood eosinophil counts, its efficacy in preventing exacerbations appears comparable to triple therapy. While direct comparative data in chronic bronchitis and emphysema-predominant phenotypes are lacking, its dual mechanism of action suggests benefits in both patient populations. The robust clinical trial program provides a strong evidence base for its use in the management of COPD. Further research into the differential effects of **Stiolto Respimat** in specific clinical and biological phenotypes will continue to refine its role in personalized COPD management.

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- To cite this document: BenchChem. [Stiolto Respimat in COPD: A Comparative Efficacy Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1257873/docs#stiolto-respimat-in-copd-a-comparative-efficacy-guide-for-researchers\]](https://www.benchchem.com/product/b1257873/docs#stiolto-respimat-in-copd-a-comparative-efficacy-guide-for-researchers)

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